

Application Notes and Protocols for Disperse Red 17 Stock Solutions

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Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B15556278

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Introduction

Disperse Red 17 is a red azo dye belonging to the disperse class of dyes.^[1] It is characterized by its vibrant red color and is primarily used in the textile industry for dyeing synthetic fibers.^[1] In a laboratory setting, its hydrophobic nature and spectral properties may be of interest for various research applications. These notes provide detailed protocols for the preparation, storage, and handling of **Disperse Red 17** stock solutions to ensure accurate and reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Disperse Red 17** is provided in the table below. This information is essential for accurate preparation of solutions and for safety considerations.

Property	Value	Reference
Chemical Name	2-[N-(2-hydroxyethyl)-3-methyl-4-[(4-nitrophenyl)diazenyl]anilino]ethanol	[2]
CAS Number	3179-89-3	[3]
Molecular Formula	C ₁₇ H ₂₀ N ₄ O ₄	[2][3][4]
Molecular Weight	344.37 g/mol	[3][4][5]
Appearance	Reddish-brown crystals or powder	[6]
Solubility	Soluble in ethanol and acetone.[3][7][8] Very low water solubility (0.3 mg/L at 22 °C).[9]	[3][7][8][9]
Melting Point	160 °C	[7]

Safety and Handling

Disperse Red 17 may cause an allergic skin reaction and is harmful if swallowed.[10] It is crucial to handle the compound with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Work in a well-ventilated area or a chemical fume hood when handling the solid powder or concentrated solutions.

Experimental Protocols

Recommended Solvents for Stock Solutions

Based on its solubility profile, the recommended solvents for preparing **Disperse Red 17** stock solutions are:

- Dimethyl Sulfoxide (DMSO)
- Ethanol

- Acetone

Due to its very low water solubility, preparing stock solutions directly in aqueous buffers is not recommended.[9] It is common practice to prepare a concentrated stock solution in an organic solvent and then dilute it to the final working concentration in the aqueous experimental medium.

Preparation of a 10 mM Disperse Red 17 Stock Solution in DMSO

This protocol describes the preparation of 10 mL of a 10 mM stock solution of **Disperse Red 17** in DMSO.

Materials:

- **Disperse Red 17** (MW: 344.37 g/mol)
- Dimethyl Sulfoxide (DMSO), anhydrous
- 15 mL polypropylene conical tube or a suitable glass vial
- Analytical balance
- Spatula
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass of **Disperse Red 17**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 344.37 \text{ g/mol}$
 - $\text{Mass (g)} = 0.00344 \text{ g} = 3.44 \text{ mg}$

- Weighing:
 - Carefully weigh out 3.44 mg of **Disperse Red 17** powder on an analytical balance and transfer it to the 15 mL conical tube.
- Dissolution:
 - Add 10 mL of anhydrous DMSO to the tube containing the **Disperse Red 17** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (37°C) or brief sonication may aid in dissolution if necessary.
- Storage:
 - Store the 10 mM stock solution at -20°C in a tightly sealed, light-protected container. For short-term storage (up to a week), 2-8°C may be acceptable. A 5% solution of **Disperse Red 17** in DMSO has been shown to be stable for 7 days.^[9]

Data Presentation

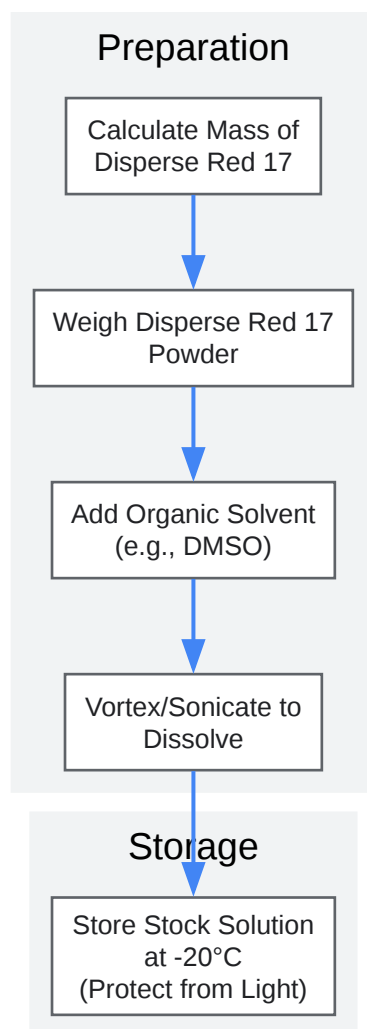
Solubility and Stability of Disperse Red 17

Solvent	Solubility	Stability of Solution	Reference
Water	0.3 mg/L (at 22 °C)	Not applicable for stock solutions	^[9]
Ethanol	Soluble	Data not readily available	^{[3][7][8]}
Acetone	Soluble	A 1% solution in acetone/water is stable for 7 days.	^{[3][7][8][9]}
DMSO	Soluble	A 5% solution is stable for 7 days.	^[9]

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Preparing Disperse Red 17 Stock Solution

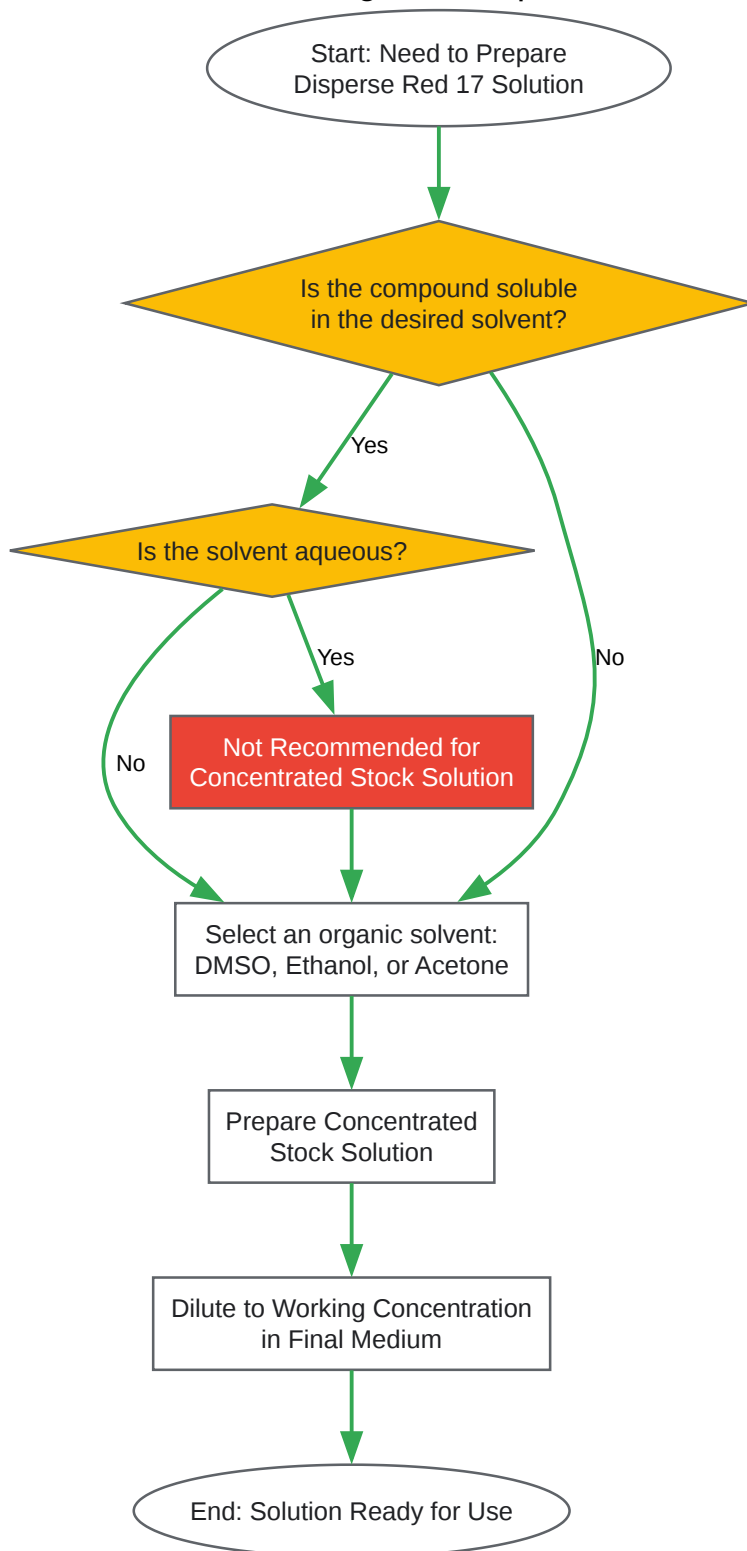


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Caption: Workflow for preparing **Disperse Red 17** stock solution.

Logical Relationship for Solvent Selection

Solvent Selection Logic for Disperse Red 17



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Caption: Logic for selecting an appropriate solvent for **Disperse Red 17**.

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